

A Comprehensive Technical Guide to the Safe Handling of Chloroacetamido-C4-NHBoc

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Compound of Interest

Compound Name: Chloroacetamido-C4-NHBoc

Cat. No.: B3098267

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This guide provides an in-depth overview of the safety and handling protocols for **Chloroacetamido-C4-NHBoc**, a bifunctional linker used in the development of Proteolysis Targeting Chimeras (PROTACs).^[1] Due to the limited availability of a comprehensive safety data sheet for this specific compound, this document synthesizes information from supplier data and safety information for structurally related compounds, primarily chloroacetamide, to provide a thorough understanding of the potential hazards and necessary precautions. This guide is intended for researchers, scientists, and professionals in drug development who may be handling this or similar chemical entities.

Chemical and Physical Properties

While a detailed experimental characterization of **Chloroacetamido-C4-NHBoc** is not publicly available, the following information has been compiled from supplier data.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₂₁ ClN ₂ O ₃	^[1] ^[2]
Molecular Weight	264.75 g/mol	^[1] ^[2]
CAS Number	133264-58-1	^[1] ^[2]
Appearance	Off-white solid/powder	^[3]
Purity	Typically >95%	^[3]

Hazard Identification and Classification

Chloroacetamido-C4-NHBoc is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[2] The primary hazards are associated with the chloroacetamido functional group, which is a reactive electrophile.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Aquatic Toxicity	Category 1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	Category 1	H410: Very toxic to aquatic life with long lasting effects

Due to the presence of the chloroacetamide moiety, there is a potential for this compound to be a skin and eye irritant and a possible skin sensitizer.[4] Animal tests on chloroacetamide suggest it may cause toxicity to human reproduction or development.[4]

Personal Protective Equipment (PPE) and Engineering Controls

To minimize exposure, the following PPE and engineering controls are mandatory when handling **Chloroacetamido-C4-NHBoc**.

Control	Specification
Engineering Controls	Work should be conducted in a well-ventilated chemical fume hood.
Eye Protection	Chemical safety goggles or a face shield should be worn.
Hand Protection	Chemically resistant gloves (e.g., nitrile) must be worn. Inspect gloves before use.
Skin and Body Protection	A lab coat and closed-toe shoes are required. Additional protective clothing may be necessary for larger quantities.
Respiratory Protection	If working outside of a fume hood or with large quantities that could generate dust, a NIOSH-approved respirator with an appropriate cartridge is recommended.

Safe Handling and Storage Workflow

The following diagram illustrates the recommended workflow for the safe handling and storage of **Chloroacetamido-C4-NHBoc**.



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Caption: Workflow for Safe Handling of **Chloroacetamido-C4-NHBoc**.

First Aid Measures

In the event of exposure, follow these first aid procedures.^[2]

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.
Skin Contact	In case of contact, immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention.
Inhalation	Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

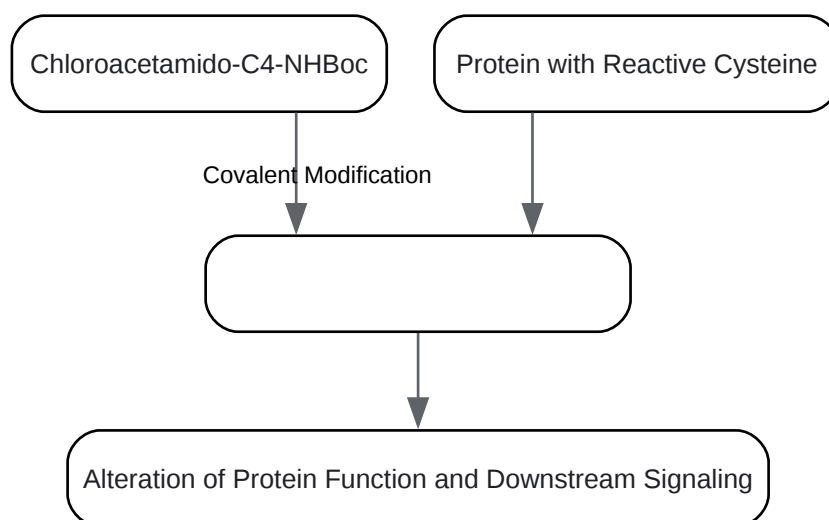
Accidental Release Measures

In the case of a spill, adhere to the following protocol.

Step	Action
1. Evacuation	Evacuate personnel from the immediate area.
2. Ventilation	Ensure adequate ventilation.
3. Personal Protection	Wear appropriate personal protective equipment, including respiratory protection.
4. Containment	Prevent further leakage or spillage if safe to do so.
5. Cleanup	For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal. For large spills, dike the area and collect the material.
6. Decontamination	Clean the spill area thoroughly with a suitable decontaminating agent.
7. Disposal	Dispose of all waste in accordance with federal, state, and local regulations.

Potential Signaling Pathway Interactions

The chloroacetamide group is a known covalent binder to cysteine residues in proteins. This reactivity is the basis for its use in targeted covalent inhibitors and chemical probes. While the specific signaling pathways affected by **Chloroacetamido-C4-NHBoc** will depend on the targeting ligand it is attached to in a PROTAC, the chloroacetamide moiety itself has the potential to non-specifically interact with proteins containing reactive cysteine residues. This can lead to off-target effects and cellular toxicity. The diagram below illustrates the general mechanism of covalent modification of a protein by a chloroacetamide-containing compound.



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Caption: Covalent Modification of Proteins by Chloroacetamide.

Experimental Protocols

Due to the proprietary nature of drug development, specific experimental protocols for the use of **Chloroacetamido-C4-NHBoc** are not widely published. However, general protocols for the synthesis of PROTACs involving similar linkers are available in the scientific literature.

Researchers should consult relevant publications and adapt the procedures based on the specific requirements of their target protein and E3 ligase ligand. Standard practices for monitoring reaction progress (e.g., TLC, LC-MS) and purification (e.g., column chromatography) should be employed.

Disposal Considerations

All waste materials containing **Chloroacetamido-C4-NHBoc** should be treated as hazardous waste. Dispose of in accordance with all applicable federal, state, and local environmental regulations. Do not allow the material to enter drains or waterways.[2]

Disclaimer

This information is provided for guidance only and is based on the best available data at the time of writing. It is the responsibility of the user to conduct a thorough risk assessment before

handling this chemical. Always consult the most up-to-date safety data sheet from the supplier and follow all institutional safety protocols.

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